

# Chemical structure analysis of 7-methoxyindole-4-boronic acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (7-methoxy-1H-indol-4-yl)boronic acid

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An In-Depth Technical Guide to the Chemical Structure Analysis of 7-Methoxyindole-4-Boronic Acid

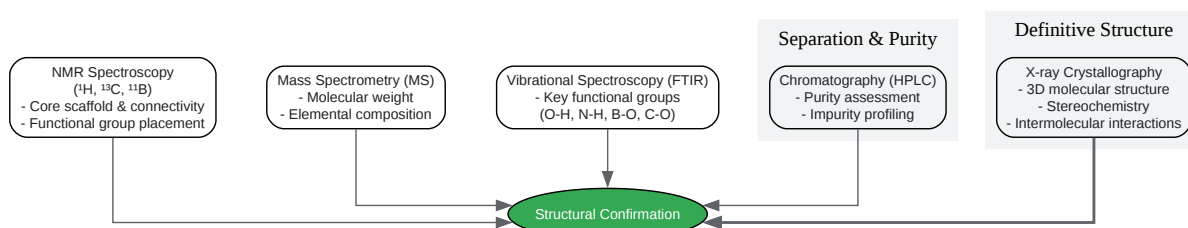
## Foreword: The Analytical Imperative for Novel Boronic Acids

In the landscape of modern drug discovery and materials science, indole derivatives and boronic acids represent two exceptionally valuable classes of compounds. The indole scaffold is a cornerstone of numerous biologically active molecules, while the boronic acid moiety offers unique capabilities for covalent interactions and cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[1][2] The fusion of these two entities in a molecule like 7-methoxyindole-4-boronic acid ( $C_9H_{10}BNO_3$ , M.W. 190.99) creates a bifunctional building block with significant potential.[3] However, realizing this potential is critically dependent on the unambiguous confirmation of its chemical structure. The inherent reactivity and structural complexities, such as the tendency of boronic acids to form cyclic anhydrides (boroxines), demand a multi-faceted analytical approach.[4]

This guide provides a comprehensive framework for the structural elucidation of 7-methoxyindole-4-boronic acid. It moves beyond a simple recitation of techniques, offering insights into the causality behind experimental choices and the integration of data from multiple orthogonal methods. Our objective is to equip researchers, scientists, and drug development professionals with a robust, self-validating system for structural analysis, ensuring the integrity of their foundational research.

## Integrated Strategy for Structural Elucidation

A conclusive structural determination is not achieved by a single technique but by the convergence of evidence from several orthogonal analytical methods. Each method provides a unique piece of the structural puzzle, and their collective data build a cohesive and validated picture of the molecule. Our approach is hierarchical, beginning with spectroscopic methods that define the core structure and functional groups, and culminating in high-resolution techniques that confirm connectivity and three-dimensional arrangement.



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Caption: Integrated workflow for the structural analysis of 7-methoxyindole-4-boronic acid.

## Nuclear Magnetic Resonance (NMR) Spectroscopy: The Connectivity Blueprint

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. For 7-methoxyindole-4-boronic acid, a combination of  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{11}\text{B}$  NMR experiments provides a detailed map of the molecular structure.

Rationale for Solvent Selection: The choice of solvent is critical. Boronic acids have exchangeable acidic protons and can form oligomers. Solvents like deuterated methanol ( $\text{CD}_3\text{OD}$ ) or dimethyl sulfoxide ( $\text{DMSO-d}_6$ ) are often preferred over chloroform ( $\text{CDCl}_3$ ).<sup>[5]</sup>  $\text{DMSO-d}_6$  is particularly useful as it allows for the observation of exchangeable N-H and O-H protons, which would be lost in  $\text{CD}_3\text{OD}$ .

## Proton ( $^1\text{H}$ ) NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum reveals the number of different types of protons and their neighboring environments. The indole ring system and the methoxy group provide a set of characteristic signals.

| Proton Assignment                   | Expected Chemical Shift ( $\delta$ , ppm) | Multiplicity                              | Key Insights                                                                                                                            |
|-------------------------------------|-------------------------------------------|-------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Indole N-H                          | 10.0 - 11.5 (in DMSO- $d_6$ )             | Broad Singlet (br s)                      | Confirms the presence of the indole N-H proton. Its broadness is due to quadrupole coupling with $^{14}\text{N}$ and chemical exchange. |
| Aromatic C2-H                       | 7.2 - 7.4                                 | Triplet (t) or Doublet of Doublets (dd)   | Coupled to N-H and C3-H. A key signal for the indole core.                                                                              |
| Aromatic C3-H                       | 6.4 - 6.6                                 | Triplet (t) or Doublet of Doublets (dd)   | Coupled to C2-H. Typically upfield for an indole C3 proton.                                                                             |
| Aromatic C5-H                       | 7.0 - 7.2                                 | Doublet (d)                               | Part of the benzene portion of the indole. Coupled to C6-H.                                                                             |
| Aromatic C6-H                       | 6.8 - 7.0                                 | Doublet (d)                               | Coupled to C5-H. Shift is influenced by the methoxy group at C7.                                                                        |
| Methoxy (-OCH <sub>3</sub> )        | 3.8 - 4.0                                 | Singlet (s)                               | A sharp singlet integrating to 3 protons, confirming the methoxy group.                                                                 |
| Boronic Acid (-B(OH) <sub>2</sub> ) | 4.5 - 8.0 (variable)                      | Very Broad Singlet (br s) or not observed | Highly variable, broad due to rapid exchange with any residual water. Often not integrated or observed. <sup>[6]</sup>                  |

## Carbon ( $^{13}\text{C}$ ) NMR Spectroscopy

This technique maps the carbon skeleton of the molecule. The key challenge with boronic acids is the observation of the carbon atom directly bonded to boron. Due to the quadrupolar nature of the boron nucleus (both  $^{10}\text{B}$  and  $^{11}\text{B}$ ), the signal for the attached carbon (C4) is often significantly broadened, sometimes to the point of being indistinguishable from the baseline.<sup>[7]</sup><sup>[8]</sup>

| Carbon Assignment            | Expected Chemical Shift ( $\delta$ , ppm) | Key Insights                                                                                                                             |
|------------------------------|-------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| C7a                          | 135 - 140                                 | Quaternary carbon at the indole ring fusion.                                                                                             |
| C7 (C-O)                     | 145 - 150                                 | Deshielded due to the attached oxygen of the methoxy group.                                                                              |
| C6                           | 110 - 115                                 | Shielded carbon on the benzene ring.                                                                                                     |
| C5                           | 120 - 125                                 | Aromatic CH carbon.                                                                                                                      |
| C4 (C-B)                     | 125 - 135 (often not observed)            | The ipso-carbon attached to boron. Its absence or extreme broadness is a strong indicator of the boronic acid's position. <sup>[7]</sup> |
| C3a                          | 128 - 132                                 | Quaternary carbon at the indole ring fusion.                                                                                             |
| C3                           | 100 - 105                                 | Shielded C3 carbon, characteristic of the indole pyrrole ring.                                                                           |
| C2                           | 123 - 128                                 | C2 carbon of the indole pyrrole ring.                                                                                                    |
| Methoxy (-OCH <sub>3</sub> ) | 55 - 60                                   | Typical chemical shift for a methoxy carbon.                                                                                             |

## Boron ( $^{11}\text{B}$ ) NMR Spectroscopy

$^{11}\text{B}$  NMR is a direct and highly effective method to confirm the presence and electronic state of the boron atom. For a trigonal planar arylboronic acid, a single, relatively broad peak is expected.

- Expected Chemical Shift:  $\delta$  28-34 ppm (relative to  $\text{BF}_3 \cdot \text{OEt}_2$ ).[\[9\]](#)
- Causality: The chemical shift confirms the  $\text{sp}^2$  hybridization state of the boron. The formation of a tetrahedral boronate species, for example by interaction with a diol, would result in a significant upfield shift to approximately  $\delta$  5-10 ppm.[\[10\]](#)

## Mass Spectrometry (MS): Molecular Weight and Formula Confirmation

MS provides the exact molecular weight and, with high-resolution instruments (HRMS), the elemental formula.

Ionization Technique Rationale: Electrospray Ionization (ESI) is the preferred method for boronic acids as it is a soft ionization technique that minimizes fragmentation and is compatible with HPLC systems.[\[4\]](#) Analysis can be performed in both positive ( $[\text{M}+\text{H}]^+$ ) and negative ( $[\text{M}-\text{H}]^-$ ) ion modes.

Key Observations & Interpretation:

- Molecular Ion: The primary goal is to observe the ion corresponding to the molecular formula  $\text{C}_9\text{H}_{10}\text{BNO}_3$ .
  - Expected  $m/z$  for  $[\text{M}+\text{H}]^+$ : 192.0775
  - Expected  $m/z$  for  $[\text{M}-\text{H}]^-$ : 190.0619
- Isotopic Pattern: The presence of boron with its two abundant isotopes,  $^{10}\text{B}$  (~20%) and  $^{11}\text{B}$  (~80%), provides a characteristic isotopic pattern that can help confirm the presence of a single boron atom.

- Common Pitfall - Boroxine Formation: A hallmark of boronic acid chemistry is the propensity to undergo dehydration to form a cyclic trimer anhydride, known as a boroxine. This species may be observed in the mass spectrum, especially under certain instrumental conditions. Its presence is not an impurity but a chemical property of the analyte.<sup>[4]</sup>
  - Expected m/z for Boroxine  $[M_3-3H_2O+H]^+$ : 520.19

Caption: Equilibrium between 7-methoxyindole-4-boronic acid and its boroxine trimer.

## Vibrational Spectroscopy (FTIR): Functional Group Fingerprinting

Fourier-Transform Infrared (FTIR) spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule based on their characteristic vibrations.

| Vibrational Mode           | Expected Wavenumber (cm <sup>-1</sup> ) | Appearance    | Significance                                                                                               |
|----------------------------|-----------------------------------------|---------------|------------------------------------------------------------------------------------------------------------|
| O-H Stretch (Boronic Acid) | 3200 - 3600                             | Strong, Broad | Confirms the presence of the -B(OH) <sub>2</sub> group. Broadness is due to extensive hydrogen bonding.[6] |
| N-H Stretch (Indole)       | 3350 - 3450                             | Medium, Sharp | A sharp peak superimposed on the broad O-H band, characteristic of the indole N-H.                         |
| C-H Stretch (Aromatic)     | 3000 - 3100                             | Medium        | Indicates the aromatic C-H bonds of the indole ring.                                                       |
| C-H Stretch (Aliphatic)    | 2850 - 2960                             | Medium        | Confirms the C-H bonds of the methoxy (-OCH <sub>3</sub> ) group.                                          |
| C=C Stretch (Aromatic)     | 1550 - 1620                             | Medium-Strong | Aromatic ring skeletal vibrations.                                                                         |
| B-O Stretch                | 1320 - 1390                             | Strong        | A very strong and characteristic absorption for the boron-oxygen bond in boronic acids.[6]                 |
| C-O Stretch (Methoxy)      | 1200 - 1280                             | Strong        | Asymmetric stretching of the Ar-O-CH <sub>3</sub> ether linkage.                                           |

## X-ray Crystallography: The Definitive 3D Structure



While spectroscopic methods provide powerful evidence for the 2D structure, single-crystal X-ray diffraction is the unequivocal gold standard for determining the precise three-dimensional arrangement of atoms in the solid state. Although a published crystal structure for this specific molecule is not readily available, obtaining one is the ultimate goal for complete characterization.<sup>[11]</sup>

The Value Proposition:

- **Unambiguous Connectivity:** Confirms the bonding arrangement predicted by NMR.
- **Precise Geometry:** Provides exact bond lengths, bond angles, and torsion angles.
- **Intermolecular Interactions:** Reveals how molecules pack in the crystal lattice, detailing crucial hydrogen bonding networks involving the boronic acid hydroxyls, the indole N-H, and the methoxy oxygen. This is vital for understanding physical properties like melting point and solubility.<sup>[12]</sup>

## Experimental Protocols: A Self-Validating Approach

### Protocol 1: NMR Sample Preparation and Acquisition

- **Material Weighing:** Accurately weigh 5-10 mg of 7-methoxyindole-4-boronic acid directly into a clean, dry NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of high-purity DMSO-d<sub>6</sub> (≥99.9 atom % D).
- **Dissolution:** Gently vortex or sonicate the sample until fully dissolved. A clear, particulate-free solution is required. **Expert Insight:** Incomplete dissolution can lead to poor spectral resolution and inaccurate integration.
- **Acquisition Setup:**
  - Lock the spectrometer on the deuterium signal of DMSO-d<sub>6</sub>.
  - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow peak width on the residual solvent signal (e.g., <0.5 Hz for DMSO).

- $^1\text{H}$  NMR Acquisition: Acquire a standard  $^1\text{H}$  spectrum with a sufficient number of scans (e.g., 16-64) to achieve a signal-to-noise ratio >100:1 for key signals.
- $^{13}\text{C}$  NMR Acquisition: Acquire a proton-decoupled  $^{13}\text{C}$  spectrum. Due to the lower natural abundance and sensitivity of  $^{13}\text{C}$ , a longer acquisition time (several hours) may be necessary. Trustworthiness Check: The absence or significant broadening of the C4 signal is an expected and validating result.
- $^{11}\text{B}$  NMR Acquisition: Using a broadband probe, acquire a proton-decoupled  $^{11}\text{B}$  spectrum. This is a relatively quick experiment.

## Protocol 2: High-Resolution Mass Spectrometry (LC-MS)

- Sample Preparation: Prepare a stock solution of the compound in methanol or acetonitrile at 1 mg/mL. Dilute this stock solution with the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid) to a final concentration of 1-10  $\mu\text{g/mL}$ .[\[13\]](#)
- Chromatography (Purity Check):
  - Column: Use a standard C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu\text{m}$ ).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: Start with 5% B, ramp to 95% B over 5-7 minutes, hold for 1 minute, and re-equilibrate.[\[4\]](#)
  - Flow Rate: 0.4 mL/min.
  - Detection: UV/Vis detector (e.g., at 220 nm and 280 nm) and the mass spectrometer.
- MS Acquisition (ESI):
  - Mode: Acquire data in both positive and negative ion modes in separate runs or using fast polarity switching.

- Mass Range: Scan a range that covers the expected monomer and potential boroxine trimer (e.g.,  $m/z$  100-1000).
- Resolution: Set the instrument to high-resolution mode (>10,000 FWHM) to enable accurate mass measurement.
- Data Analysis: Extract the chromatogram for the accurate mass of the target compound. The mass accuracy should be within 5 ppm of the theoretical value.

## Protocol 3: Single-Crystal X-ray Diffraction

- Crystallization Screening: High-quality single crystals are paramount. Screen various solvent systems using slow evaporation, vapor diffusion, or cooling methods.<sup>[11]</sup> Common starting points include:
  - Methanol/Water
  - Ethanol/Hexane
  - Dichloromethane/Hexane
  - Acetone/Water
- Crystal Selection and Mounting: Select a well-formed, defect-free crystal (typically 0.1-0.3 mm in size) under a microscope and mount it on a suitable goniometer head.
- Data Collection:
  - Mount the crystal on a single-crystal X-ray diffractometer equipped with a Mo or Cu X-ray source and a modern detector (e.g., CCD or CMOS).<sup>[14]</sup>
  - Cool the crystal in a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal motion and radiation damage.
  - Collect a full sphere of diffraction data.
- Structure Solution and Refinement:

- Process the raw diffraction data (integration, scaling, and absorption correction).
- Solve the structure using direct methods or dual-space algorithms to obtain an initial electron density map.
- Refine the structural model against the experimental data, locating all non-hydrogen atoms and refining their positions and anisotropic displacement parameters. Hydrogen atoms are typically placed in calculated positions or located from the difference Fourier map.
- Self-Validation: The final refinement should converge to low R-factors (typically  $R1 < 5\%$ ) and a goodness-of-fit (GooF) value near 1.0.

## Conclusion

The structural analysis of 7-methoxyindole-4-boronic acid is a case study in the power of synergistic analytical science. While NMR provides the fundamental 2D map and MS confirms the mass and formula, it is the integration with FTIR for functional group verification and, ultimately, X-ray crystallography for definitive 3D structure that provides absolute confidence. By following the detailed, rationale-driven protocols outlined in this guide, researchers can ensure the foundational integrity of their work, enabling the confident application of this versatile molecule in drug discovery, chemical biology, and materials development.

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- To cite this document: BenchChem. [Chemical structure analysis of 7-methoxyindole-4-boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11908554/docs#chemical-structure-analysis-of-7-methoxyindole-4-boronic-acid>]

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